

5-Chlorothiophene-2-sulfonyl chloride safety and handling precautions

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Compound of Interest

Compound Name: 5-Chlorothiophene-2-sulfonyl chloride

Cat. No.: B142095

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An In-Depth Technical Guide to the Safe Handling of **5-Chlorothiophene-2-sulfonyl chloride**

Introduction: Understanding the Molecule

5-Chlorothiophene-2-sulfonyl chloride (CAS No: 2766-74-7) is a sulfonylthiophene derivative that serves as a critical intermediate in organic synthesis.^{[1][2]} Its utility is particularly noted in the pharmaceutical and agrochemical industries.^{[3][4]} Researchers utilize this compound in the preparation of various novel molecules, including Notch-1-sparing γ -secretase inhibitors, which have been investigated for the treatment of Alzheimer's disease.^{[1][2][3]} Synthetically, it is often prepared by reacting 2-chlorothiophene with chlorosulfonic acid.^{[2][3][5]} However, its reactive nature, particularly the sulfonyl chloride functional group, necessitates a robust understanding of its hazards and strict adherence to safety protocols. This guide provides a comprehensive overview of the safety and handling precautions required for **5-Chlorothiophene-2-sulfonyl chloride**, designed for laboratory and drug development professionals.

Chapter 1: Hazard Identification and Analysis

The primary and most immediate danger of **5-Chlorothiophene-2-sulfonyl chloride** is its corrosive nature.^[6] It is classified as a substance that causes severe skin burns and eye damage.^{[7][8]} This corrosivity is a direct result of the sulfonyl chloride moiety, which is highly susceptible to hydrolysis. Contact with moisture, including humidity in the air or on the skin, can

lead to the formation of hydrochloric acid and the corresponding sulfonic acid, both of which are corrosive.[5]

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classifications for this compound are summarized below.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	GHS05	Danger	H314: Causes severe skin burns and eye damage[7][8][9]
Serious Eye Damage/Irritation	1	GHS05	Danger	H318: Causes serious eye damage[8][9]
Corrosive to Metals	1	GHS05	Danger	H290: May be corrosive to metals[9]

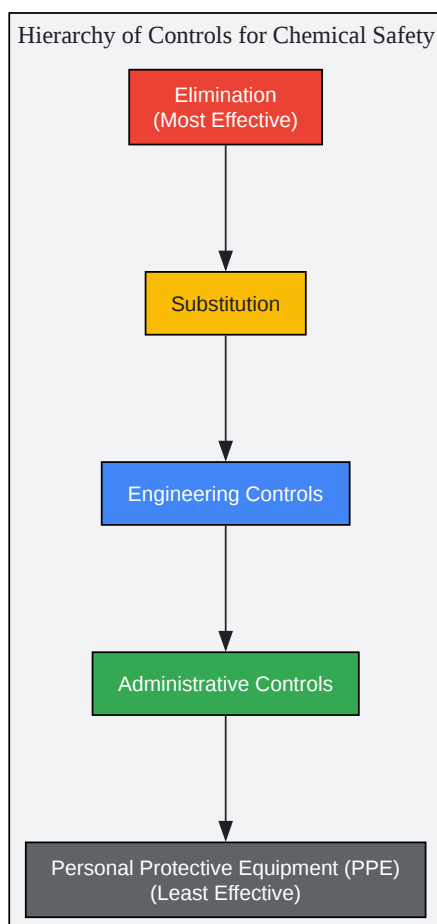
Physical and Chemical Properties

Understanding the physical properties of a chemical is fundamental to its safe handling.

Property	Value	Source
CAS Number	2766-74-7	[7] [9] [10]
Molecular Formula	C ₄ H ₂ Cl ₂ O ₂ S ₂	[10] [11]
Molecular Weight	217.09 g/mol	[10]
Appearance	Light yellow solid or semi-solid	[3] [11]
Boiling Point	112-117 °C	[3] [10]
Density	1.623 g/mL at 25 °C	[3] [10]
Moisture Sensitivity	Reacts violently with water; moisture sensitive	[5] [6] [7] [11]
Solubility	Not miscible in water	[3] [4]

Chapter 2: The Hierarchy of Controls: A Framework for Safety

Effective safety management relies on a multi-layered approach to mitigate risk. The hierarchy of controls prioritizes the most effective measures down to the least. For a reactive chemical like **5-Chlorothiophene-2-sulfonyl chloride**, this framework is critical.



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Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

- Elimination/Substitution: In a research context, eliminating this specific reagent may not be possible. Substitution with a less hazardous alternative should be considered if the chemical synthesis pathway allows.
- Engineering Controls: These are physical changes to the workspace to isolate personnel from the hazard. For **5-Chlorothiophene-2-sulfonyl chloride**, this is the most critical layer.
 - Chemical Fume Hood: All handling of this compound must be performed inside a certified chemical fume hood to prevent inhalation of any dust or fumes and to contain potential spills.[\[6\]](#)[\[12\]](#)

- Ventilation: Ensure adequate general ventilation in the laboratory to prevent the accumulation of vapors.[6][9]
- Eyewash Stations and Safety Showers: These must be readily accessible and tested regularly. Proximity is crucial in case of accidental contact.[6][13]
- Administrative Controls: These are work practices and procedures that reduce exposure.
 - Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this compound.
 - Training: Ensure all personnel are trained on the specific hazards and handling procedures for this chemical before they begin work.
 - Restricted Access: Limit access to areas where this chemical is stored or used.
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with engineering and administrative controls. It does not eliminate the hazard, but it protects the user from exposure.

Chapter 3: Personal Protective Equipment (PPE) Protocol

The correct selection and use of PPE are non-negotiable. The corrosive nature of this compound demands comprehensive protection.

Protection Type	Specification	Rationale and Source
Eye and Face Protection	Tightly fitting chemical safety goggles and a face shield.	Standard safety glasses are insufficient. The combination of goggles and a face shield provides maximum protection against splashes and dust, which can cause permanent eye damage.[6][9][10]
Hand Protection	Impermeable, chemically resistant gloves (e.g., nitrile or neoprene).	Prevents skin contact, which leads to severe burns. Always check glove compatibility charts and inspect gloves for tears or holes before use.[6][10]
Skin and Body Protection	A chemical-resistant lab coat, long pants, and closed-toe shoes. For larger quantities, a chemical-resistant apron or suit may be necessary.	Protects skin from accidental spills. All skin should be covered.[6][9][14]
Respiratory Protection	Not typically required if work is conducted within a certified fume hood. In case of ventilation failure or a large spill, a NIOSH-approved respirator with an appropriate cartridge (e.g., for acid gases and organic vapors) is necessary.	Protects against inhalation of dust or vapors, which can cause respiratory tract irritation.[6][12][14]

Chapter 4: Core Experimental Protocols

Safe Handling and Storage Workflow

Objective: To outline the standard procedure for safely handling and storing **5-Chlorothiophene-2-sulfonyl chloride** in a laboratory setting.

Materials:

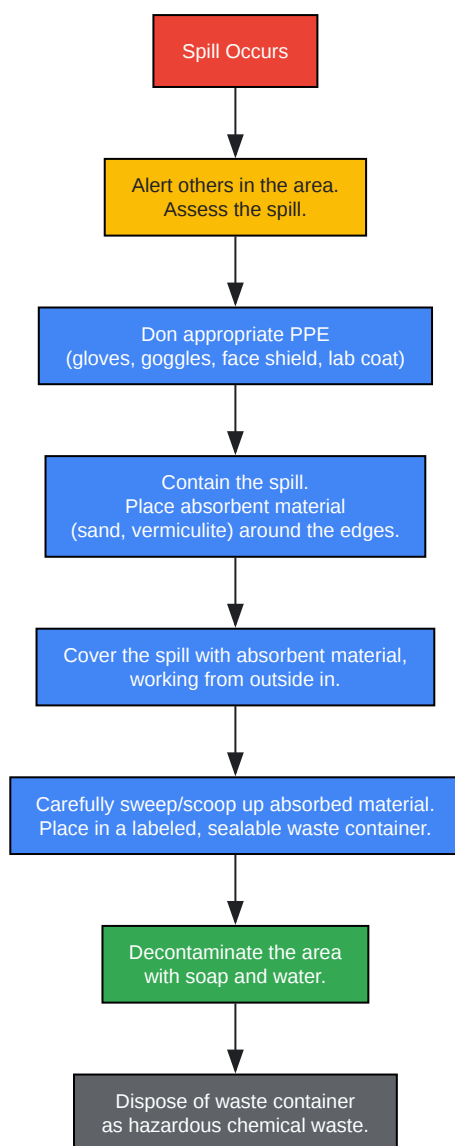
- **5-Chlorothiophene-2-sulfonyl chloride**
- Appropriate PPE (as defined in Chapter 3)
- Spatula, weighing paper/boat
- Airtight, clearly labeled container for storage
- Inert gas (Argon or Nitrogen) source

Procedure:

- Preparation: Before retrieving the chemical, ensure the fume hood is operational and the work area is clean and free of incompatible materials, especially water and strong bases.[\[6\]](#)
[\[7\]](#) Don all required PPE.
- Dispensing: Conduct all weighing and dispensing of the solid compound inside the fume hood.[\[6\]](#)
- Moisture Control: This compound is moisture-sensitive.[\[5\]](#)[\[6\]](#) Minimize its exposure to the atmosphere. If storing for long periods, consider doing so under an inert atmosphere (e.g., Argon) to prevent degradation.[\[6\]](#)[\[15\]](#)
- Container Management: Keep the primary container tightly sealed when not in use.[\[9\]](#)[\[15\]](#) Use only the original packaging or a compatible, properly labeled secondary container.[\[6\]](#)[\[15\]](#)
- Storage: Store the container in a cool, dry, well-ventilated area designated for corrosive materials.[\[6\]](#)[\[9\]](#)[\[15\]](#) The recommended storage temperature is 2-8°C.[\[1\]](#)[\[6\]](#)[\[10\]](#) Store away from incompatible materials such as strong bases, oxidizing agents, and foodstuff containers.[\[6\]](#)[\[7\]](#)[\[9\]](#) Ensure the storage area is secure and locked.[\[7\]](#)[\[9\]](#)[\[15\]](#)
- Housekeeping: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[7\]](#)[\[9\]](#) Decontaminate the work surface and any equipment used.

Accidental Release and Spill Cleanup Protocol (Minor Spill)

This protocol applies to minor spills (<1 Liter) that can be safely managed by trained laboratory personnel.



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Caption: Workflow for handling a minor laboratory chemical spill.

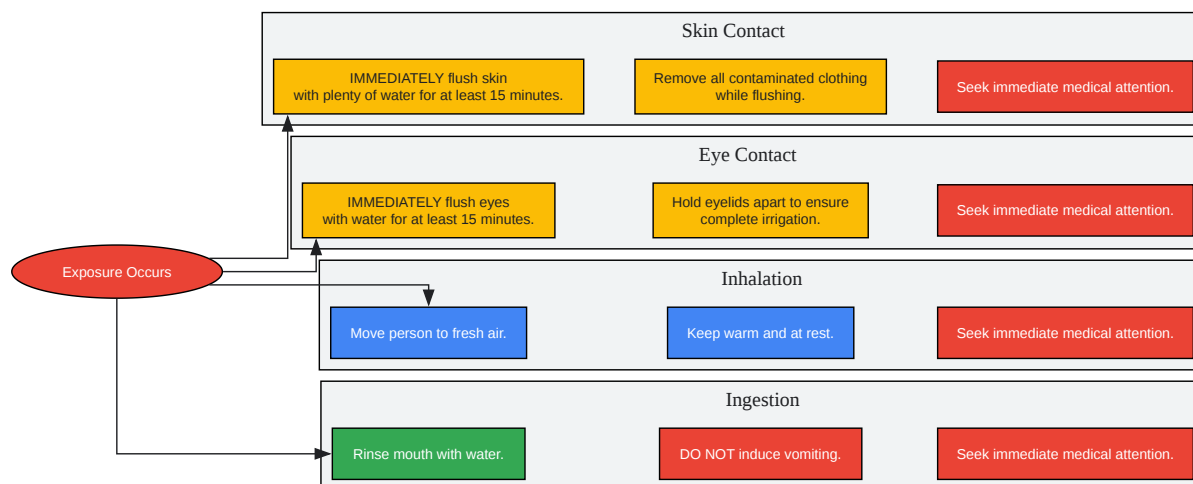
Procedure:

- Alert & Evacuate: Immediately alert personnel in the vicinity.^[16] Ensure the area is clear of non-essential staff.
- Assess: Quickly assess the spill size and ensure there is no immediate fire hazard.^[17]
- Protect: If safe to do so, don the appropriate PPE, including respiratory protection if dust is present or ventilation is poor.^{[9][18]}
- Contain: Prevent the spill from spreading. For a solid, this involves preventing it from becoming airborne. For liquids, use an inert, dry absorbent material like sand, earth, or vermiculite to create a dike around the spill.^{[6][18][19]} Do not use combustible materials like paper towels.^[19]
- Clean Up: Gently cover the spill with the absorbent material, working from the outside in.^{[16][18]} Once the material is fully absorbed, carefully sweep or scoop it into a suitable, labeled container for hazardous waste disposal.^{[6][7]} Avoid generating dust.^[9]
- Decontaminate: Wash the spill area thoroughly with soap and water, and dry with absorbent pads.^[18]
- Dispose: Seal the waste container and dispose of it, along with any contaminated PPE, according to institutional and local hazardous waste regulations.^{[7][9]}

Chapter 5: Emergency and First Aid Procedures

Immediate and correct first aid is vital in mitigating the severe effects of exposure. Medical attention should always be sought following any direct contact.^[6]

First Aid Decision Flow



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Caption: Immediate first aid actions based on the route of exposure.

- Skin Contact: Blistering and progressive ulceration can occur if treatment is not immediate. [6] Quickly remove all contaminated clothing and shoes. [9] Immediately flush the affected skin with large amounts of water for at least 15 minutes, using a safety shower if available. [6] [9] Seek immediate medical attention. [7]
- Eye Contact: This constitutes a medical emergency. Corneal burns may lead to permanent damage. [6] Immediately hold the eyelids apart and flush the eye continuously with running water for at least 15 minutes. [7] [9] Ensure complete irrigation of the eye. [9] Removal of contact lenses should only be done by skilled personnel. [9] Transport to a hospital or doctor without delay. [9]
- Inhalation: Exposure may cause a burning sensation in the throat, coughing, or wheezing. [6] Remove the individual from the contaminated area to fresh air. [7] [9] Keep the person warm and at rest in a position comfortable for breathing. [7] [9] If breathing is difficult or stops, provide artificial respiration. [7] Seek immediate medical attention. [6] [7]
- Ingestion: Corrosive burns may appear around the lips. [6] Do NOT induce vomiting. [7] [9] If the person is conscious, rinse their mouth out with water and have them drink a small

amount of water.[6][9] Never give anything by mouth to an unconscious person.[11] Seek immediate medical attention.[6][9]

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